

Application Note and Protocol: Toxicity Characteristic Leaching Procedure (TCLP) for Calcium Arsenate

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Compound of Interest		
Compound Name:	Calcium arsenate	
Cat. No.:	B147906	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

The Toxicity Characteristic Leaching Procedure (TCLP) is a crucial regulatory test designed by the U.S. Environmental Protection Agency (EPA) to simulate the leaching of contaminants from solid waste in a landfill environment.[1][2][3] This application note provides a detailed protocol for conducting the TCLP test, specifically focusing on **calcium arsenate** (Ca₃(AsO₄)₂), a compound that has seen historical use as a pesticide and herbicide.[4][5] Due to its arsenic content, determining the leaching potential of **calcium arsenate**-containing waste is critical for environmental risk assessment and proper waste management. The regulatory limit for arsenic in the TCLP leachate is 5.0 mg/L; exceeding this concentration classifies the waste as hazardous.[6][7][8]

Calcium arsenate is known for its high solubility in water, which can lead to significant leaching of arsenic during the TCLP test.[4][9] Studies have shown that untreated **calcium arsenate** can result in TCLP filtrate concentrations as high as 3500 mg/L of arsenic, far exceeding the regulatory limit.[9] This underscores the importance of accurate and standardized testing for any waste containing this compound.

Data Presentation



The following tables summarize key quantitative data relevant to the TCLP test for arsenic.

Table 1: TCLP Regulatory Limit for Arsenic

Contaminant	EPA Hazardous Waste No.	Regulatory Limit (mg/L)
Arsenic	D004	5.0
Source: U.S. EPA[7][8]		

Table 2: Composition of TCLP Extraction Fluids

Extraction Fluid	Composition	Final pH
Fluid #1	5.7 mL glacial acetic acid + 64.3 mL 1.0 N NaOH, diluted to 1 L with reagent water.	4.93 ± 0.05
Fluid #2	5.7 mL glacial acetic acid, diluted to 1 L with reagent water.	2.88 ± 0.05
Source: EPA Method 1311[10] [11]		

Table 3: Preliminary Sample Evaluation for Extraction Fluid Selection

pH of Water/Sample Mixture	Extraction Fluid to Use
< 5.0	Fluid #1
> 5.0	Fluid #1 (after adding 3.5 mL 1N HCl and retesting) or Fluid #2 if pH remains > 5.0
Source: EPA Method 1311[10][11]	

Experimental Protocol



This protocol is based on the EPA SW-846 Method 1311 for the Toxicity Characteristic Leaching Procedure.[11][12]

1.0 Scope and Application

This method is designed to determine the mobility of arsenic from solid waste containing **calcium arsenate**.[11][12] If a total analysis of the waste shows that the arsenic concentration is less than 100 mg/kg (applying the "Rule of 20," where 20 times the regulatory limit of 5.0 mg/L is 100 mg/L), the TCLP test may not be necessary.[6][13]

2.0 Apparatus and Reagents

- Agitation Apparatus: Must be capable of rotating the extraction vessels end-over-end at 30 ± 2 rpm.[10]
- Extraction Vessels: Glass or polyethylene bottles with sufficient capacity to hold the sample and extraction fluid. For volatile organic analysis, a zero-headspace extraction vessel (ZHE) is required.
- Filtration Device: A filter holder capable of withstanding the pressures required to separate the solid and liquid phases.
- Filters: Glass fiber filters with a pore size of 0.6 to 0.8 μm.[11]
- pH Meter: Accurate to ± 0.05 pH units.[10]
- Analytical Balance: Accurate to ± 0.01 g.[10]
- · Reagents:
 - Reagent Water (ASTM Type II or equivalent)
 - Glacial Acetic Acid (ACS grade)[10]
 - 1.0 N Sodium Hydroxide (NaOH)[10]
 - 1.0 N Hydrochloric Acid (HCl)[10]



Nitric Acid (for preserving the final leachate)[10]

3.0 Sample Preparation

- Determine Percent Solids: For waste with a liquid component, determine the percent of dry solids. If the sample contains less than 0.5% dry solids, the filtered liquid is considered the TCLP extract, and the extraction procedure is not necessary.[11]
- Particle Size Reduction: The solid portion of the sample must be able to pass through a 9.5 mm sieve. If necessary, crush, cut, or grind the sample to meet this requirement.[2][10]

4.0 Extraction Fluid Selection

- Weigh 5.0 g of the solid material into a 500 mL beaker.[11]
- Add 96.5 mL of reagent water, cover with a watch glass, and stir vigorously for 5 minutes.[11]
- Measure the pH of the slurry.
- If the pH is less than 5.0, use Extraction Fluid #1.[10][11]
- If the pH is greater than 5.0, add 3.5 mL of 1 N HCl, slurry briefly, and heat to 50°C for 10 minutes. Cool to room temperature and re-measure the pH. If the pH is now less than 5.0, use Extraction Fluid #1. If it is still greater than 5.0, use Extraction Fluid #2.[10]

5.0 Extraction Procedure

- Weigh out a representative sample of the solid waste. A minimum of 100 g is recommended.
 [11]
- Place the sample in the extraction vessel.
- Add an amount of the selected extraction fluid equal to 20 times the weight of the solid sample. The formula is: Weight of Extraction Fluid = 20 x Weight of Solid Sample[2][11]
- Securely cap the extraction vessel.







• Place the vessel in the agitation apparatus and rotate end-over-end at 30 ± 2 rpm for 18 ± 2 hours.[10]

6.0 Post-Extraction Filtration

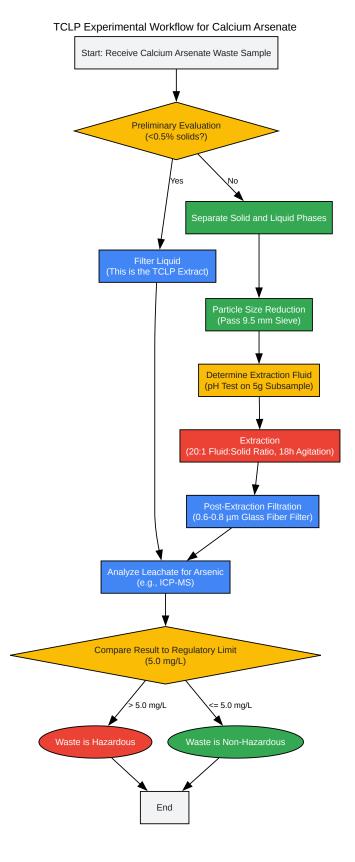
- After agitation, separate the liquid extract from the solid phase by filtering through a new glass fiber filter.
- The filtrate is the TCLP extract.

7.0 Leachate Analysis

- Preserve the TCLP extract for arsenic analysis by acidifying with nitric acid to a pH of less than 2.[10]
- Analyze the arsenic concentration in the extract using a suitable analytical method, such as Inductively Coupled Plasma-Mass Spectrometry (ICP-MS) or Inductively Coupled Plasma-Atomic Emission Spectrometry (ICP-AES).[3][14]
- Compare the analytical result to the regulatory limit of 5.0 mg/L for arsenic.

Mandatory Visualization





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Caption: TCLP Workflow for Calcium Arsenate Waste.



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